

Molecular weight and formula of ammonium nitrate

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Compound of Interest

Compound Name: Ammonium nitrate

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An In-depth Guide to the Molecular Weight and Chemical Formula of Ammonium Nitrate

This technical guide provides a detailed analysis of the chemical formula and molecular weight of **ammonium nitrate**, a compound widely used in fertilizers and as an oxidizing agent in explosives.^[1] This document is intended for researchers, scientists, and professionals in drug development who require precise information on the fundamental chemical properties of this compound.

Chemical Formula

Ammonium nitrate is an ionic salt composed of the ammonium cation (NH_4^+) and the nitrate anion (NO_3^-).^[2] The electrostatic attraction between these two ions forms the compound. The chemical formula for **ammonium nitrate** is NH_4NO_3 .^{[1][2][3][4]} This formula indicates that each molecule is comprised of two nitrogen atoms, four hydrogen atoms, and three oxygen atoms.

Molecular Weight Calculation

The molecular weight (or more accurately, the formula weight for an ionic compound) of **ammonium nitrate** is the sum of the atomic weights of its constituent atoms. The calculation is based on the standard atomic weights of nitrogen, hydrogen, and oxygen.

The formula is broken down as follows:

- Nitrogen (N): There are two atoms of nitrogen.

- Hydrogen (H): There are four atoms of hydrogen.
- Oxygen (O): There are three atoms of oxygen.

The molecular weight is calculated using the following formula: $\text{Molecular Weight} = (2 \times \text{Atomic Weight of N}) + (4 \times \text{Atomic Weight of H}) + (3 \times \text{Atomic Weight of O})$

Using the standard atomic weights:

- Atomic Weight of Nitrogen (N) ≈ 14.007 amu^{[5][6][7][8]}
- Atomic Weight of Hydrogen (H) ≈ 1.008 amu^{[9][10][11]}
- Atomic Weight of Oxygen (O) ≈ 15.999 amu^{[12][13][14][15]}

Calculation:

- $(2 \times 14.007 \text{ amu}) + (4 \times 1.008 \text{ amu}) + (3 \times 15.999 \text{ amu})$
- $= 28.014 \text{ amu} + 4.032 \text{ amu} + 47.997 \text{ amu}$
- $= 80.043 \text{ amu}$

Therefore, the molecular weight of **ammonium nitrate** is approximately 80.043 g/mol .

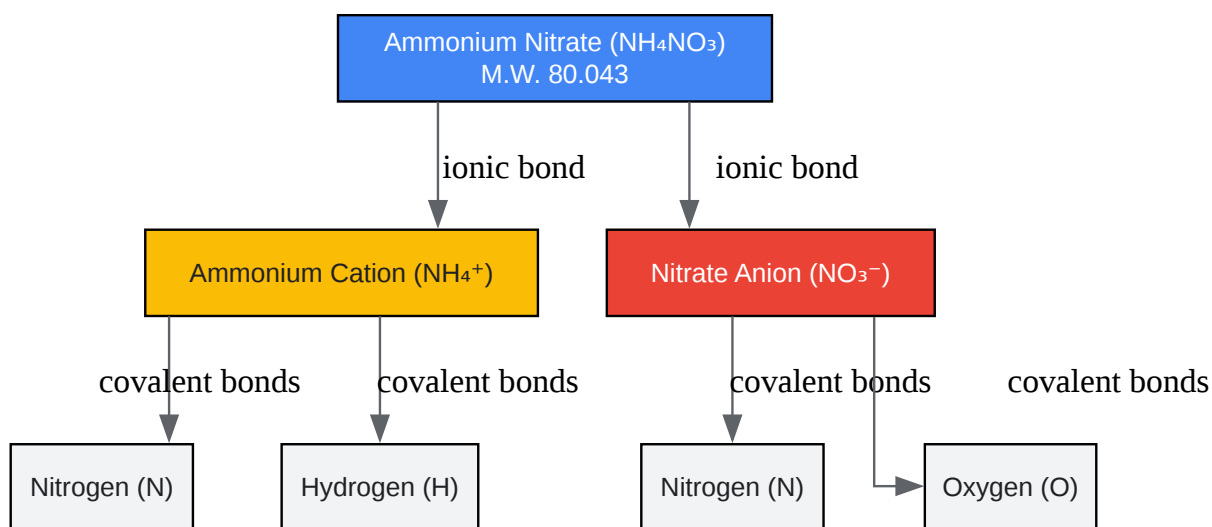
Data Presentation: Atomic and Molecular Weights

The quantitative data used for the molecular weight calculation is summarized in the table below for clarity and easy reference.

Element	Symbol	Atom Count per Formula Unit	Standard Atomic Weight (amu)	Contribution to Molecular Weight (amu)
Nitrogen	N	2	14.007[5][6][7][8]	28.014
Hydrogen	H	4	1.008[9][10][11]	4.032
Oxygen	O	3	15.999[12][13][14][15]	47.997
Total	NH ₄ NO ₃	9	80.043	

Visualization of Chemical Composition

The logical relationship illustrating the composition of **ammonium nitrate** from its constituent ions and elements is depicted in the following diagram.



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Caption: Hierarchical breakdown of **Ammonium Nitrate** into its constituent ions and elements.

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References

- 1. britannica.com [britannica.com]
- 2. byjus.com [byjus.com]
- 3. Ammonium nitrate - Wikipedia [en.wikipedia.org]
- 4. Ammonium Nitrate | Formula, Reactions & Uses - Lesson | Study.com [study.com]
- 5. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. Atomic Weights and Isotopic Compositions for Nitrogen [physics.nist.gov]
- 7. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 8. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 9. quora.com [quora.com]
- 10. Hydrogen - Wikipedia [en.wikipedia.org]
- 11. Hydrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 12. fiveable.me [fiveable.me]
- 13. princeton.edu [princeton.edu]
- 14. Oxygen - Wikipedia [en.wikipedia.org]
- 15. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
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